

Octyl Isononanoate: A High-Performance Silicone Alternative in Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octyl isononanoate

Cat. No.: B12647603

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: The demand for silicone-free cosmetic formulations has driven the exploration of high-performance alternatives that can deliver comparable sensory and functional benefits.

Octyl isononanoate, a branched-chain ester, has emerged as a leading candidate, offering a unique combination of light feel, excellent spreadability, and good compatibility with a wide range of cosmetic ingredients.[1][2] This document provides detailed application notes, comparative data, and experimental protocols for evaluating **octyl isononanoate** as a viable alternative to silicones like cyclomethicone and dimethicone in various cosmetic applications.

Physicochemical Properties: A Comparative Overview

Octyl isononanoate's branched structure imparts a low viscosity and low freeze point, contributing to its desirable sensory profile.[3][4] The following table summarizes the key physicochemical properties of **octyl isononanoate** in comparison to commonly used silicones.

Property	Octyl Isononanoate	Cyclopentasiloxane (D5)	Dimethicone (5 cSt)
INCI Name	Ethylhexyl Isononanoate	Cyclopentasiloxane	Dimethicone
CAS Number	71566-49-9[3]	541-02-6	63148-62-9
Appearance	Clear, colorless liquid[3]	Clear, colorless liquid	Clear, colorless liquid
Odor	Typical, faint[3]	Odorless	Odorless
Viscosity (at 25°C, cP)	4.3[3]	~4.0	5
Specific Gravity (at 25°C)	0.856[3]	~0.95	~0.92
Refractive Index (at 25°C)	1.434[3]	~1.397	~1.398[5][6]
Volatility	Non-volatile	Volatile	Non-volatile
Solubility	Soluble in oils and alcohols; insoluble in water.[7]	Soluble in organic solvents; insoluble in water.[2]	Soluble in non-polar organic solvents; insoluble in water.

Performance Characteristics: Sensory Profile and Functional Attributes

The sensory experience of a cosmetic product is a critical factor for consumer acceptance.

Octyl isononanoate offers a sensory profile that closely mimics the desirable characteristics of silicones, such as a light, non-greasy feel and a smooth, powdery after-feel.[7]

Sensory Attribute	Octyl Isononanoate	Cyclomethicone	Dimethicone
Initial Feel	Light, smooth	Very light, slippery	Silky, smooth
Spreadability	Excellent	Excellent, fast-spreading	Excellent, lubricating
Playtime (Rub-out)	Medium	Short	Medium to Long
Absorption	Fast	Very Fast (due to volatility)	Moderate
After-feel	Powdery, soft, non-greasy	Dry, clean	Smooth, velvety
Tackiness	Low	Very Low	Low
Residue	Low	Very Low	Low to Moderate

Application Guidelines

Octyl isononanoate's versatility makes it suitable for a wide range of cosmetic formulations:

- Skincare: In lotions, creams, and serums, it provides a light, non-greasy emollience, improves spreadability, and can help to solubilize active ingredients.[\[7\]](#)
- Suncare: Its ability to dissolve UV filters and its pleasant skin feel make it an excellent choice for sunscreen formulations.
- Makeup: In foundations, primers, and color cosmetics, it contributes to a smooth application and a comfortable, long-wearing finish.
- Haircare: In conditioners and styling products, it can enhance slip, reduce tackiness, and provide a silky, shiny finish without weighing down the hair.[\[4\]](#)

Experimental Protocols

The following protocols provide standardized methods for the comparative evaluation of **octyl isononanoate** and silicones.

Protocol for Sensory Panel Evaluation of Emollients

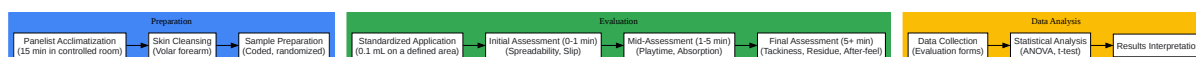
This protocol outlines a method for a trained sensory panel to evaluate and compare the tactile properties of neat emollients.^{[8][9]}

Objective: To quantitatively and qualitatively assess the sensory characteristics of **octyl isononanoate** versus a benchmark silicone (e.g., cyclomethicone or dimethicone).

Materials:

- Test substances: **Octyl isononanoate**, Cyclomethicone, Dimethicone.
- Trained sensory panel (10-12 panelists).
- Controlled environment room (constant temperature and humidity).
- Standardized application tools (e.g., micropipettes).
- Evaluation forms with a defined sensory attribute scale (e.g., 0-10).
- Neutralizing agent for cleansing the palate between samples (e.g., crackers and water).
- Skin cleansing wipes.

Workflow for Sensory Evaluation:



[Click to download full resolution via product page](#)

Caption: Workflow for the sensory evaluation of emollients.

Procedure:

- **Panelist Preparation:** Panelists should avoid using any scented products on the day of testing. They will acclimate in the controlled environment for at least 15 minutes before the evaluation begins.
- **Application Site:** A specific area on the inner forearm will be demarcated for each sample application. The area is cleansed with a neutral wipe and allowed to dry completely.
- **Sample Application:** A standardized volume (e.g., 0.1 mL) of the coded, randomized sample is applied to the designated skin area.
- **Evaluation:** Panelists evaluate the sensory attributes at predefined time intervals:
 - **Initial Phase (0-1 minute):** Spreadability, slip, and initial feel.
 - **Mid Phase (1-5 minutes):** Playtime (how long the product remains workable on the skin) and absorption rate.
 - **Final Phase (5+ minutes):** Tackiness, residue (oiliness/greasiness), and after-feel (e.g., powdery, velvety, soft).
- **Data Collection:** Panelists record their evaluations on the provided forms using the 0-10 scale for each attribute.
- **Washout Period:** A sufficient break is provided between samples to allow the skin to return to a neutral state. The palate cleanser is used.
- **Data Analysis:** The collected data is statistically analyzed to determine significant differences between the samples for each sensory attribute.

Protocol for Instrumental Measurement of Spreadability

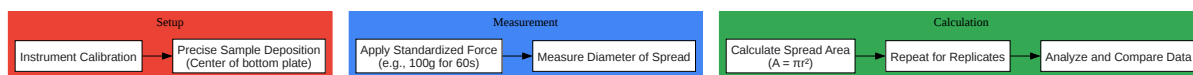
This protocol describes the parallel plate method for quantifying the spreadability of emollients. [\[10\]](#)

Objective: To obtain quantitative data on the spreadability of **octyl isononanoate** compared to silicones.

Materials:

- Texture Analyzer or similar instrument capable of applying a constant force.
- Parallel plate attachment.
- Glass plates.
- Micropipette or syringe for precise sample deposition.
- Stopwatch.
- Ruler or caliper.

Workflow for Spreadability Measurement:



[Click to download full resolution via product page](#)

Caption: Workflow for instrumental spreadability measurement.

Procedure:

- Instrument Setup: Calibrate the texture analyzer and attach the parallel plates. Ensure the plates are clean and level.
- Sample Application: Accurately dispense a defined volume (e.g., 0.5 mL) of the test emollient onto the center of the lower glass plate.
- Measurement: Lower the upper plate to a defined height above the sample and apply a standardized force (e.g., 100 g) for a specific duration (e.g., 60 seconds).
- Data Recording: After the specified time, measure the diameter of the spread emollient in at least three different directions and calculate the average.

- Calculation: Calculate the spread area using the formula: $\text{Area} = \pi * (\text{average diameter} / 2)^2$.
- Replicates: Repeat the measurement for a statistically significant number of replicates (e.g., n=3-5) for each test substance.
- Data Analysis: Compare the mean spread areas of **octyl isononanoate** and the silicone benchmarks.

Protocol for Instrumental Measurement of Tackiness

This protocol utilizes a texture analyzer to objectively measure the tackiness of emollient films. [\[11\]](#)

Objective: To quantify the tackiness (adhesiveness) of **octyl isononanoate** in comparison to silicones.

Materials:

- Texture Analyzer with a cylindrical or spherical probe.
- Substrate that mimics skin (e.g., Vitro-Skin®).
- Film applicator or drawdown bar for uniform sample application.
- Controlled environment chamber.

Procedure:

- Sample Preparation: Apply a uniform film of the test emollient onto the substrate using a film applicator.
- Instrument Setup: Secure the substrate to the texture analyzer's base. Attach the probe to the instrument's arm.
- Measurement Cycle:
 - Approach: The probe moves down towards the sample film at a set speed.

- Contact: The probe makes contact with the film and applies a defined force for a specific duration (contact time).
- Retraction: The probe withdraws from the film at a set speed.
- Data Acquisition: The instrument records the force required to separate the probe from the emollient film. The peak negative force is a measure of tackiness (adhesive force).
- Replicates: Conduct multiple measurements at different points on the film and for several prepared samples to ensure reproducibility.
- Data Analysis: Compare the mean tackiness values for **octyl isononanoate** and the silicone emollients.

Conclusion

Octyl isononanoate presents a compelling case as a high-performing alternative to silicones in cosmetic formulations. Its physicochemical properties and sensory profile align closely with the desirable attributes of silicones, offering formulators a versatile ingredient to create products with a light, elegant feel. The experimental protocols provided in this document offer a robust framework for researchers and formulators to conduct their own comparative evaluations and validate the suitability of **octyl isononanoate** for their specific product development needs. By leveraging both instrumental analysis and sensory evaluation, a comprehensive understanding of its performance can be achieved, facilitating the development of innovative and consumer-appealing silicone-free cosmetics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Biocatalytic solutions to cyclomethicones problem in cosmetics - PMC [pmc.ncbi.nlm.nih.gov]

- 3. HallStar® Octyl Isononanoate | Hallstar BPC [hallstarbeauty.com]
- 4. ulprospector.com [ulprospector.com]
- 5. shinetsusilicones.com [shinetsusilicones.com]
- 6. scribd.com [scribd.com]
- 7. shinetsusilicone-global.com [shinetsusilicone-global.com]
- 8. How to Choose an Emollient? Pharmaceutical and Sensory Attributes for Product Selection - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Sensory Evaluation in Cosmetics: Key Protocols and Best Practices – Cosmetics Testing News [news.skinobs.com]
- 10. benchchem.com [benchchem.com]
- 11. Volume 53 No 1 page 73 [library.scconline.org]
- To cite this document: BenchChem. [Octyl Isononanoate: A High-Performance Silicone Alternative in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12647603#octyl-isononanoate-as-a-silicone-alternative-in-cosmetic-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com